

Iridium-192 Technical Support Center: Waste Disposal & Decommissioning

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

Cat. No.: B1214195

[Get Quote](#)

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling, waste disposal, and decommissioning of **Iridium-192** (Ir-192) sources.

Frequently Asked Questions (FAQs)

Q1: What are the immediate steps to take in case of a suspected **Iridium-192** leak or spill?

A1: In the event of a suspected leak or spill, prioritize personnel safety and containment. Immediately evacuate the vicinity, notify your institution's Radiation Safety Officer (RSO), and secure the area to prevent unauthorized entry.^[1] If possible without personal risk, confine the spill using absorbent materials.^[1] All response actions should be guided by your pre-established emergency response plan.^[1]

Q2: How do I dispose of a disused or decayed **Iridium-192** sealed source?

A2: Disposal of a disused Ir-192 sealed source must be handled by licensed and authorized personnel.^[1] The typical disposal pathways include returning the source to the manufacturer,

transferring it to another licensed user, or transferring it to an authorized radiation service provider for disposal.[1] Never dispose of sealed sources with regular laboratory waste.

Q3: What is "decay-in-storage," and does it apply to all **Iridium-192** waste?

A3: Decay-in-storage is the primary management strategy for Ir-192 waste due to its relatively short half-life of 73.8 days.[2][3] This process involves storing the radioactive waste in a properly shielded and labeled container until it has decayed to background radiation levels. However, it's crucial to be aware that some Ir-192 sources may contain long-lived contaminants like Cobalt-60 or the metastable isomer Ir-192m2 (half-life of 241 years), which can affect final disposal requirements.[2][3]

Q4: What kind of personal protective equipment (PPE) is required when handling **Iridium-192**?

A4: The minimum required PPE when handling **Iridium-192** includes disposable gloves, a lab coat, and safety glasses.[4][5] Depending on the activity of the source and the procedure, additional shielding and dosimetry may be required.

Q5: How often should I perform surveys when working with **Iridium-192**?

A5: Regular lab surveys are mandatory.[4] You should monitor your work area and yourself during and after each use of radioactive material.[5] Additionally, formal lab surveys should be performed and recorded as needed, typically on a monthly basis and after any experiment.[5] An operational survey meter should always be present and turned on whenever Ir-192 is handled.[5]

Troubleshooting Guide

Problem: My survey meter detects radiation levels above background in an unrestricted area.

- Possible Cause: Contamination may have been unknowingly transferred from a designated radioactive work area.
- Solution:
 - Cease all work with radioactive materials.
 - Notify your Radiation Safety Officer (RSO) immediately.

- Cordon off the affected area to prevent cross-contamination.
- Under the guidance of the RSO, begin decontamination procedures, starting with the least contaminated areas and moving toward the most contaminated.
- Perform wipe tests to confirm the effectiveness of decontamination.

Problem: A sealed **Iridium-192** source is damaged or appears to be leaking.

- Possible Cause: Physical damage to the source capsule.
- Solution:
 - This is a serious emergency. Evacuate the immediate area immediately.
 - Alert all personnel in the vicinity and notify your RSO and the responsible Principal Investigator.[\[1\]](#)
 - Establish an exclusion zone of at least 5 meters and post warning signs.[\[1\]](#)
 - Do not attempt to handle the damaged source directly.[\[1\]](#)
 - Await the arrival of trained emergency response or radiation safety personnel.

Problem: I've generated "mixed waste" (radioactive and chemical/biological). How do I dispose of it?

- Possible Cause: Experimental protocols involving the use of Ir-192 with hazardous chemicals or biological agents.
- Solution:
 - Avoid generating mixed waste whenever possible, as disposal is complex and costly.[\[4\]](#)[\[5\]](#)
 - If mixed waste is unavoidable, it must be segregated from all other waste streams.
 - Contact your institution's RSO or Environmental Health & Safety department for specific disposal instructions. The waste will likely require specialized packaging, labeling, and

disposal through a licensed third-party vendor.

Quantitative Data

Table 1: Physical Characteristics of **Iridium-192**

Property	Value	Citation
Half-Life	73.83 days	[6][7]
Decay Mode	Beta particles and Gamma radiation	[6][7]
Gamma Energy Range	206-612 keV	[8]
Annual Limit on Intake (Ingestion)	900 μ Ci	[9]
Annual Limit on Intake (Inhalation)	200 μ Ci	[9]

Table 2: Shielding and Dose Rate Information for **Iridium-192**

Parameter	Value	Citation
Gamma Dose Rate (1 mCi point source at 1 ft)	4.65 mrem/h	[9]
Beta Shielding	2 mm of plastic will absorb all beta emissions	[5][9]
Gamma Shielding (Half-Value Layer - Steel)	0.512 in (13.0 mm)	[8]
Gamma Shielding (Half-Value Layer - Lead)	0.200 in (5.1 mm)	[8]
Gamma Dose Rate Reduction (1.1 cm of Lead)	90%	[9]

Experimental Protocols

Protocol 1: Performing a Wipe Test for **Iridium-192** Contamination

- Preparation: Put on the required PPE (lab coat, disposable gloves, safety glasses).^{[4][5]} Label a vial or envelope with the location to be tested and the date.
- Sampling: Take a small piece of filter paper or a cotton swab slightly moistened with an appropriate solvent (e.g., ethanol or water).
- Wiping: Wipe an area of approximately 100 cm² in the location of interest (e.g., benchtop, floor, equipment). Use firm pressure and an "S" pattern to ensure thorough coverage.
- Measurement: Place the wipe sample in the labeled container. Analyze the sample using a suitable radiation detection instrument (e.g., a liquid scintillation counter or a gamma counter) as per your institution's procedures.
- Documentation: Record the results in the laboratory's radiation survey log. If contamination is found above the action levels set by your Radiation Safety Program, report it to your RSO immediately and begin decontamination procedures.


Protocol 2: Packaging a Disused **Iridium-192** Source for Decommissioning

Note: This procedure should only be performed by trained personnel under the direct supervision of the Radiation Safety Officer and in coordination with the source manufacturer or a licensed disposal service.

- Verification: Confirm the source's identity, activity, and serial number against inventory records.
- Preparation: Prepare the appropriate transport container (e.g., a source changer) as provided by the manufacturer or disposal vendor.^[8] Ensure the container is in good condition and has all necessary labels.
- Source Transfer: Following the specific instructions for the radiography projector or device, use the remote control or handling tools to safely retract the Ir-192 source from the device and secure it within the shielded transport container.^[10]


- **Monitoring:** Continuously monitor radiation levels with a survey meter throughout the transfer process to ensure exposure is As Low As Reasonably Achievable (ALARA).[5]
- **Securing and Labeling:** Once the source is secured in the transport container, lock the container. Perform a survey of the outside of the container to ensure radiation levels are within transport regulations. Apply all required shipping labels and placards (e.g., "Radioactive Material," UN number).
- **Documentation:** Complete all shipping papers and transfer documents as required by your institution and regulatory bodies. Maintain accurate records of the final disposition of the source.[4]

Visualizations

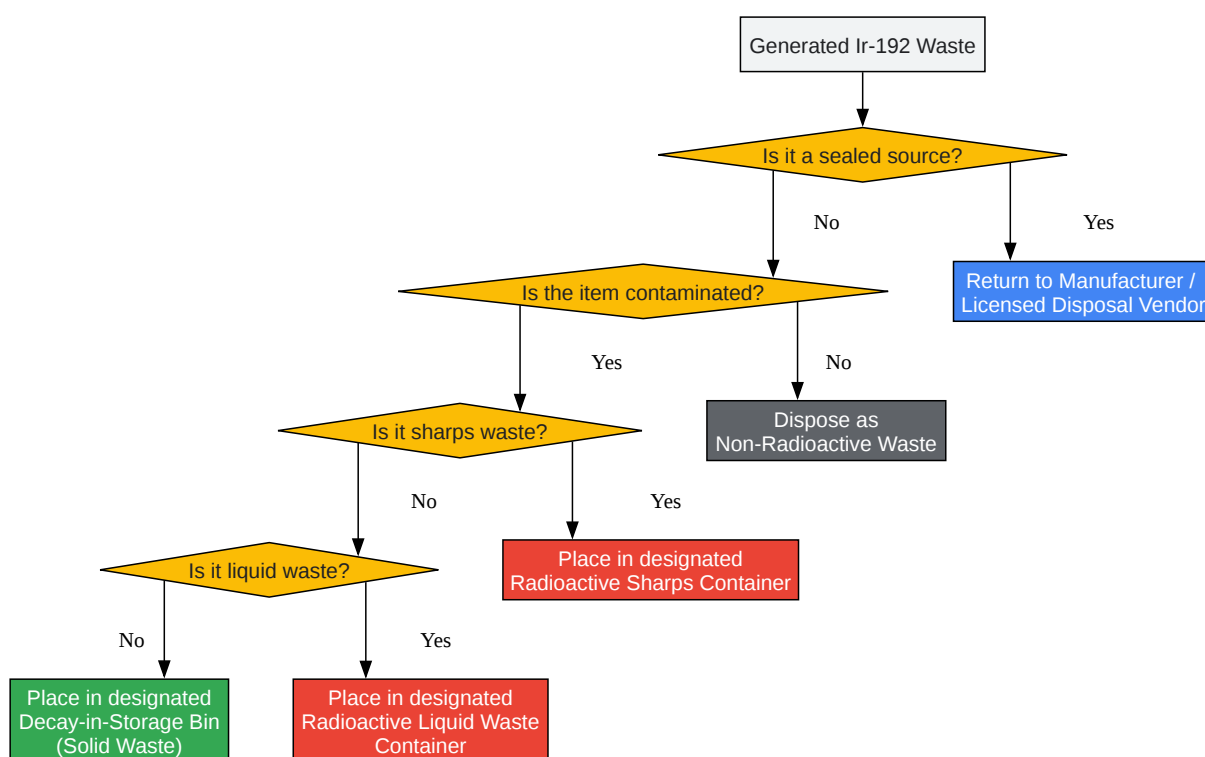


[Click to download full resolution via product page](#)

Caption: Decision tree for proper segregation of **Iridium-192** laboratory waste.

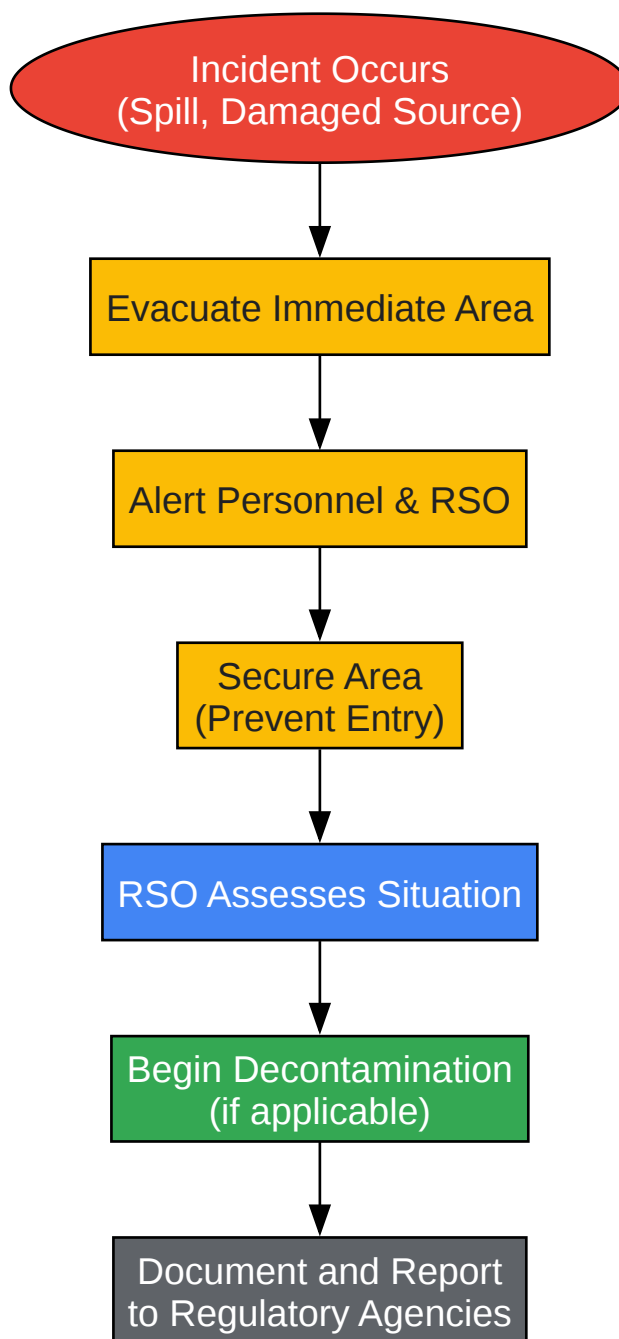

[Click to download full resolution via product page](#)

Caption: Workflow for emergency response to an **Iridium-192** incident.



[Click to download full resolution via product page](#)

Caption: General workflow for decommissioning a sealed **Iridium-192** source.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. radsol.com.au](https://radsol.com.au) [radsol.com.au]
- [2. Management of Ir-192 Disused Sealed Sources with Long-Lived Radioactive Contaminants](https://inis.iaea.org) [inis.iaea.org]
- [3. Management of Ir-192 Disused Sealed Sources with Long-Lived Radioactive Contaminants \(Conference\) | OSTI.GOV](https://www.osti.gov) [osti.gov]
- [4. hpschapters.org](https://hpschapters.org) [hpschapters.org]
- [5. case.edu](https://case.edu) [case.edu]
- [6. Iridium-192 | Radiation Emergencies | CDC](https://www.cdc.gov) [cdc.gov]
- [7. CDC Radiation Emergencies | Radioisotope Brief: Iridium-192 \(Ir-192\)](https://medbox.iiab.me) [medbox.iiab.me]
- [8. qsa-global.com](https://qsa-global.com) [qsa-global.com]
- [9. ehs.stanford.edu](https://ehs.stanford.edu) [ehs.stanford.edu]
- [10. nrc.gov](https://nrc.gov) [nrc.gov]
- To cite this document: BenchChem. [Iridium-192 Technical Support Center: Waste Disposal & Decommissioning]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1214195/docs#iridium-192-technical-support-center-waste-disposal-decommissioning\]](https://www.benchchem.com/product/b1214195/docs#iridium-192-technical-support-center-waste-disposal-decommissioning)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)